

# Personal protective equipment for handling 9-Anthraldehyde

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## Compound of Interest

Compound Name: 9-Anthraldehyde

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## Essential Safety and Handling Guide for 9-Anthraldehyde

For Immediate Use by Laboratory Professionals: This document provides critical safety protocols, personal protective equipment (PPE) requirements, and logistical plans for the handling and disposal of **9-Anthraldehyde** (CAS 642-31-9). Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance.

## Hazard Identification and Key Data

**9-Anthraldehyde** is a yellow crystalline solid that poses several health risks.[1][2] It is known to cause skin, eye, and respiratory irritation.[2][3] Although its toxicological properties have not been fully investigated, it is considered harmful if inhaled, swallowed, or absorbed through the skin.[2][4]

Table 1: GHS Hazard Statements for **9-Anthraldehyde**

Code	Hazard Statement	Source
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]

| H335 | May cause respiratory irritation |[3] |

Table 2: Physical and Chemical Properties of **9-Anthraldehyde**

Property	Value	Source(s)
Molecular Formula	<b>C<sub>15</sub>H<sub>10</sub>O</b>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	206.24 g/mol	<a href="#">[6]</a>
Appearance	Yellow crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	103-105 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	~405.7 °C at 760 mmHg	<a href="#">[5]</a> <a href="#">[7]</a>
Flash Point	~269.2 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Density	~1.2 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[7]</a>

| Solubility | Soluble in toluene. [\[1\]](#)[\[2\]](#)[\[8\]](#) |

## Operational Plan: From Preparation to Storage

A systematic approach is crucial when working with **9-Anthraldehyde**. This involves establishing proper engineering controls, using the correct PPE, and following strict handling and storage procedures.

### Step 1: Engineering Controls

- Ventilation: Always handle **9-Anthraldehyde** in a well-ventilated area.[\[3\]](#)[\[4\]](#) A certified chemical fume hood or local exhaust ventilation is required to keep airborne concentrations low and minimize inhalation risk.[\[4\]](#)[\[9\]](#)
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[4\]](#)

### Step 2: Required Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[\[9\]](#)

- Eye and Face Protection: Wear chemical safety goggles that meet NIOSH (US) or EN 166 (EU) standards.[\[1\]](#)[\[4\]](#) A face shield may be necessary for operations with a higher risk of

splashing.

- Skin Protection:
  - Gloves: Wear chemically resistant, impervious gloves (e.g., Nitrile rubber) inspected for integrity before each use.[4]
  - Lab Coat/Clothing: A lab coat or other protective clothing is mandatory to prevent skin contact.[4][10]
- Respiratory Protection: Under conditions of adequate ventilation, respiratory protection is typically not required.[1][11] However, if dust formation is likely or ventilation is insufficient, a NIOSH-approved N95 or P1 (EN 143) particulate respirator must be used.[1] All respirator use must comply with a formal respiratory protection program (e.g., OSHA 29 CFR 1910.134).[4]

## Step 3: Safe Handling Procedures

- Limit all unnecessary personal contact with the chemical.[10]
- Avoid breathing dust or fumes.[1][3]
- Minimize dust generation and accumulation during handling.[3][4]
- Wash hands and exposed skin thoroughly with soap and water after handling and before breaks.[1][3][10]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[10]
- Contaminated work clothing should be removed and laundered separately before reuse.[4][10]

## Step 4: Storage Requirements

- Store in a cool, dry, and well-ventilated area.[3][4][10]
- Keep containers tightly closed and securely sealed to prevent leakage.[4][10]

- Store locked up, away from incompatible materials such as strong oxidizing agents and strong bases.[2][7][8][10]
- Protect containers from physical damage.[10]

## Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an exposure or spill.

### Step 1: First-Aid Measures

Have the Safety Data Sheet (SDS) available when seeking medical attention.[3]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[4][12] Remove contact lenses if present and easy to do so.[1][3] Seek immediate medical attention.[3][4]
- Skin Contact: Immediately remove all contaminated clothing.[3] Flush the affected skin with large amounts of soap and water for at least 15 minutes.[1][3][4] Seek medical attention if irritation develops or persists.[3][10]
- Inhalation: Move the exposed person to fresh air immediately.[1][3][4] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[3][4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[3][4][12] Never give anything by mouth to an unconscious person.[1][4] Rinse the mouth with water and seek immediate medical attention.[1][3]

### Step 2: Spill Containment and Cleanup

- Minor Spills:
  - Evacuate unnecessary personnel from the area.
  - Wear full PPE as described in Section 2.
  - Avoid generating dust.[4][10]

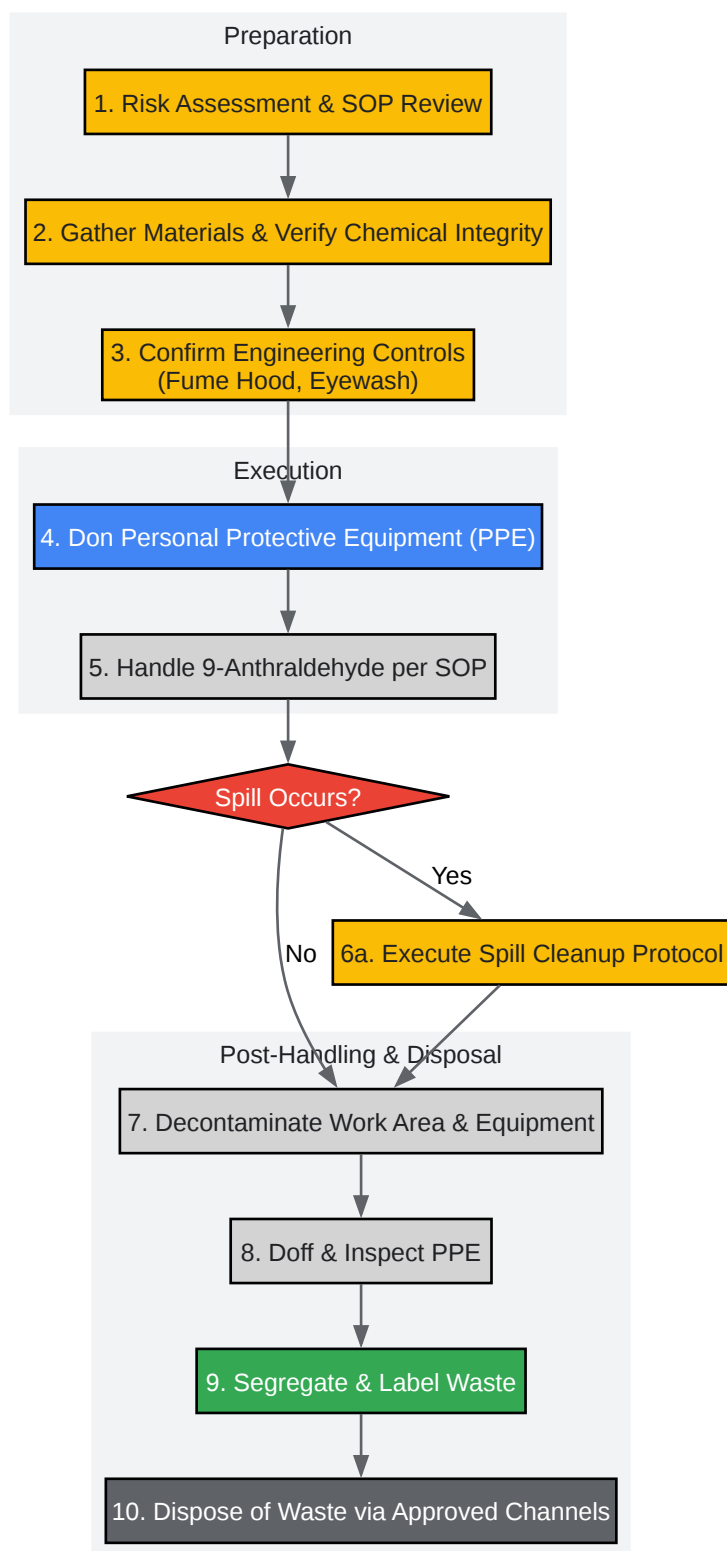
- Carefully sweep or vacuum up the spilled solid. Do not use compressed air for cleaning.  
[10]
- Place the collected material into a suitable, sealed, and properly labeled container for disposal.[4][10]
- Major Spills:
  - Clear the area of all personnel and move upwind.[10]
  - Alert the appropriate emergency response team.[10]
  - Prevent the spill from entering drains or waterways.[3][10]

## Step 3: Waste Disposal

- Disposal of **9-Anthraldehyde** and its containers must be handled as hazardous waste.[3][9]
- All waste must be disposed of through a licensed waste disposal company, in strict accordance with all federal, state, and local environmental regulations.[3][10]
- Do not allow the chemical to enter drains, soil, or waterways.[3][9]

## Safe Handling Workflow

The following diagram illustrates the procedural flow for safely handling **9-Anthraldehyde**.



Workflow for Safe Handling of 9-Anthraldehyde

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **9-Anthraldehyde**.

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